

Preparing Stock Solutions of A-75925: An Application Note and Protocol

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Compound of Interest

Compound Name: A-75925

Cat. No.: B1664250

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This document provides detailed application notes and protocols for the preparation of stock solutions of **A-75925**, a potent HIV-1 protease inhibitor. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

A-75925 is a non-peptidic competitive inhibitor of the human immunodeficiency virus type 1 (HIV-1) protease, an enzyme critical for the viral life cycle. By selectively targeting and inhibiting this enzyme, **A-75925** prevents the cleavage of viral polyproteins, leading to the production of immature, non-infectious viral particles. This mechanism of action makes **A-75925** a valuable tool for in vitro studies of HIV replication and for the development of novel antiretroviral therapies.

Physicochemical and Potency Data

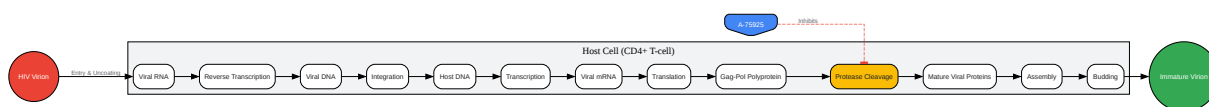
Accurate characterization of a compound is fundamental for its effective use in research. The following table summarizes the key quantitative data for **A-75925**.

Property	Value	Source
Molecular Weight	766.93 g/mol	
Chemical Formula	C ₄₄ H ₅₄ N ₄ O ₈	
CAS Number	142861-15-2	
Solubility	Soluble in DMSO	
Storage (Solid)	Short-term (days to weeks): 0 - 4°C; Long-term (months to years): -20°C. Store in a dry, dark place.	
Storage (Stock Solution)	Short-term (1-2 weeks): 4°C; Long-term (up to 3 months): -20°C. Aliquoting is recommended to avoid repeated freeze-thaw cycles.	[1][2]

Note: A specific inhibitory constant (K_i) or IC₅₀/EC₅₀ value for **A-75925** was not readily available in the public domain at the time of this writing.

Mechanism of Action: Inhibition of HIV-1 Protease

A-75925 functions by inhibiting the HIV-1 protease, an aspartic protease that plays a crucial role in the late stages of the viral replication cycle. The protease is responsible for cleaving the Gag and Gag-Pol polyproteins into mature, functional proteins and enzymes. Inhibition of this process results in the assembly of defective, non-infectious virions.



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Figure 1. Mechanism of action of **A-75925** in the HIV life cycle.

Experimental Protocol: Preparation of A-75925 Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **A-75925** in dimethyl sulfoxide (DMSO).

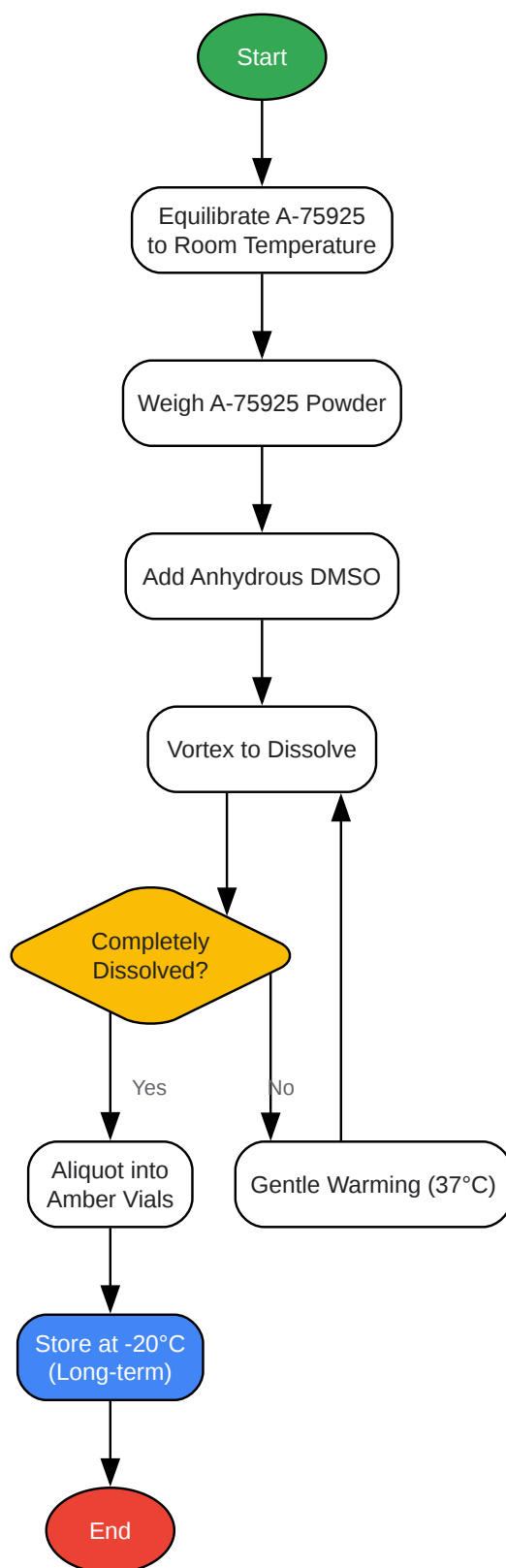
Materials:

- **A-75925** (solid powder)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile tips

Procedure:

- **Pre-weighing Preparation:** Before opening, allow the vial of **A-75925** to equilibrate to room temperature to prevent condensation of moisture.
- **Weighing A-75925:** Carefully weigh out the desired amount of **A-75925** powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 7.67 mg of **A-75925** (Molecular Weight = 766.93 g/mol).
 - Calculation: $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 766.93 \text{ g/mol} \times 1000 \text{ mg/g} = 7.67 \text{ mg}$

- **Dissolution in DMSO:** Add the appropriate volume of anhydrous DMSO to the vial containing the **A-75925** powder. For a 10 mM stock solution with 7.67 mg of **A-75925**, add 1 mL of DMSO.
- **Solubilization:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. Store the aliquots at -20°C for long-term storage (up to 3 months). For short-term use (up to 2 weeks), aliquots can be stored at 4°C.



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References

- 1. Protease Inhibitor Cocktail solution (mammalian cell and tissue extract use (EDTA free) Hello Bio [[hellobio.com](https://www.hellobio.com)]
- 2. [selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
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